

# Technical Guide: 3-(Pyridin-2-yloxy)benzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-(Pyridin-2-yloxy)benzaldehyde

Cat. No.: B164669

[Get Quote](#)

CAS Number: 137386-78-8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(Pyridin-2-yloxy)benzaldehyde**, a versatile chemical intermediate with significant potential in pharmaceutical and materials science research. This document details its chemical and physical properties, outlines a probable synthetic route with a detailed experimental protocol, and explores its application in drug discovery, particularly in the context of neurological disorders.

## Chemical and Physical Properties

**3-(Pyridin-2-yloxy)benzaldehyde** is a solid, typically appearing as a yellow to light brown powder.<sup>[1]</sup> Its structure, featuring a pyridine ring linked to a benzaldehyde moiety via an ether bond, imparts a unique combination of reactivity and solubility, making it a valuable building block in organic synthesis.<sup>[1]</sup>

Table 1: Physicochemical Properties of **3-(Pyridin-2-yloxy)benzaldehyde**

Property	Value	Reference
CAS Number	137386-78-8	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>12</sub> H <sub>9</sub> NO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	199.21 g/mol	<a href="#">[1]</a>
Appearance	Yellow to light brown powder	<a href="#">[1]</a>
Melting Point	115-120 °C	<a href="#">[1]</a>
Purity	≥ 96% (HPLC)	<a href="#">[1]</a>
Storage Conditions	Store at 0-8°C	<a href="#">[1]</a>

## Synthesis

The synthesis of **3-(Pyridin-2-yloxy)benzaldehyde** can be achieved via a Williamson ether synthesis. This method involves the nucleophilic substitution of a halide by an alkoxide. In this case, the sodium salt of 3-hydroxybenzaldehyde acts as the nucleophile, attacking the electrophilic carbon of 2-chloropyridine.

## Experimental Protocol: Synthesis of 3-(Pyridin-2-yloxy)benzaldehyde

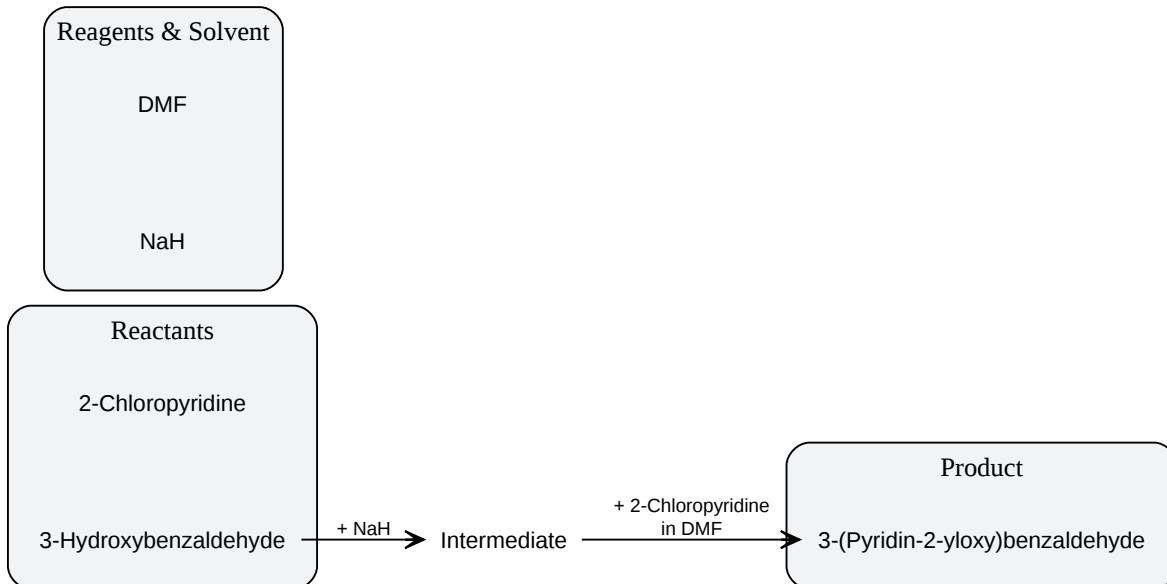
This protocol is based on the general procedure for the synthesis of analogous pyridinyloxybenzaldehyde derivatives.

Materials and Reagents:

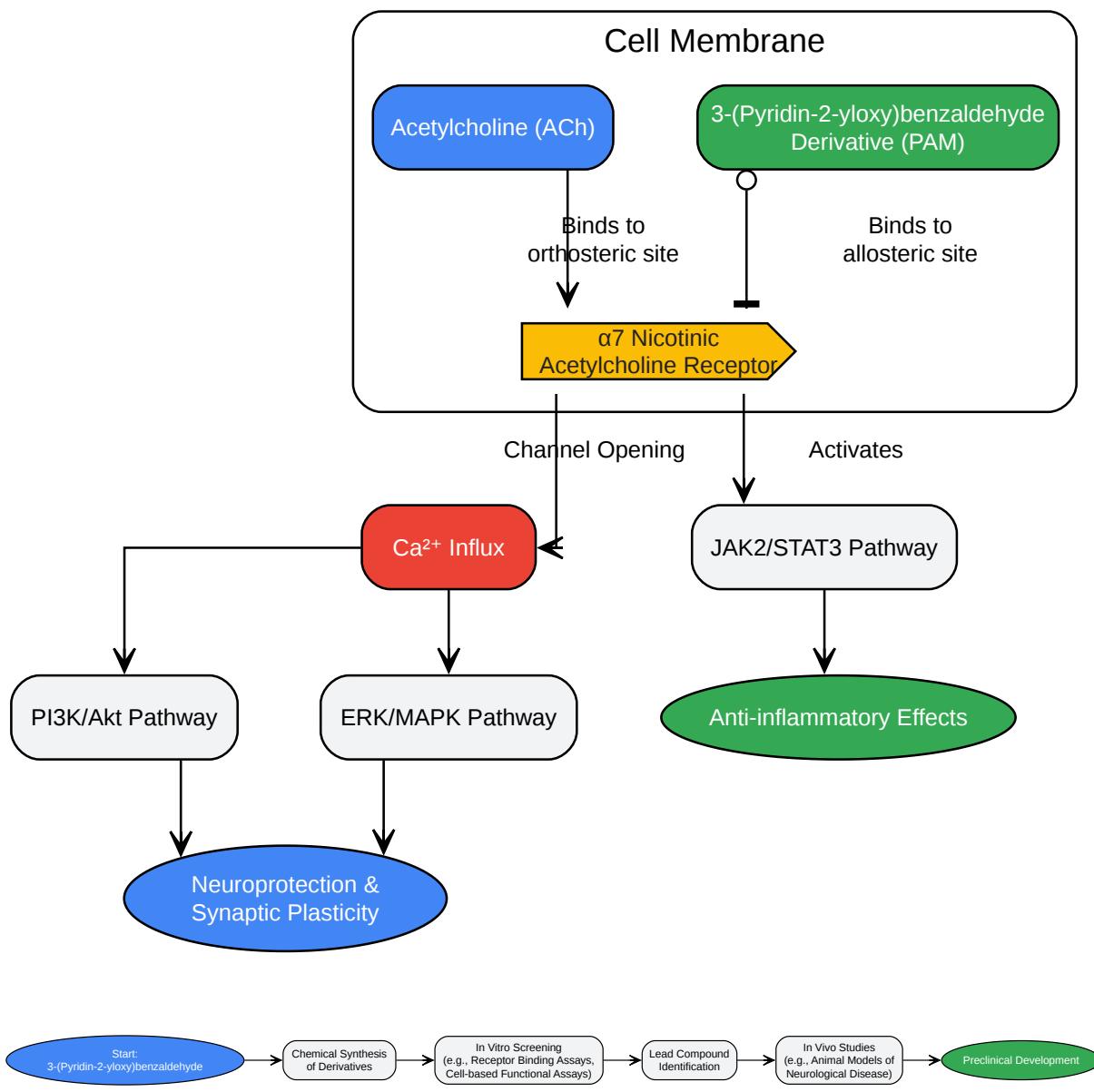
- 3-Hydroxybenzaldehyde
- 2-Chloropyridine
- Sodium Hydride (NaH), 60% dispersion in mineral oil
- Anhydrous N,N-Dimethylformamide (DMF)
- Ethyl acetate

- Brine (saturated aqueous NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO<sub>4</sub>)
- Silica gel for column chromatography

Reaction Scheme:



## α7 nAChR Signaling Pathway Modulation



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. 137386-78-8|3-(Pyridin-2-yloxy)benzaldehyde|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Technical Guide: 3-(Pyridin-2-yloxy)benzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b164669#3-pyridin-2-yloxy-benzaldehyde-cas-number]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)